

Ametoctradin oomycete specificity compared broad-spectrum fungicides

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ametoctradin

CAS No.: 865318-97-4

Cat. No.: S518383

[Get Quote](#)

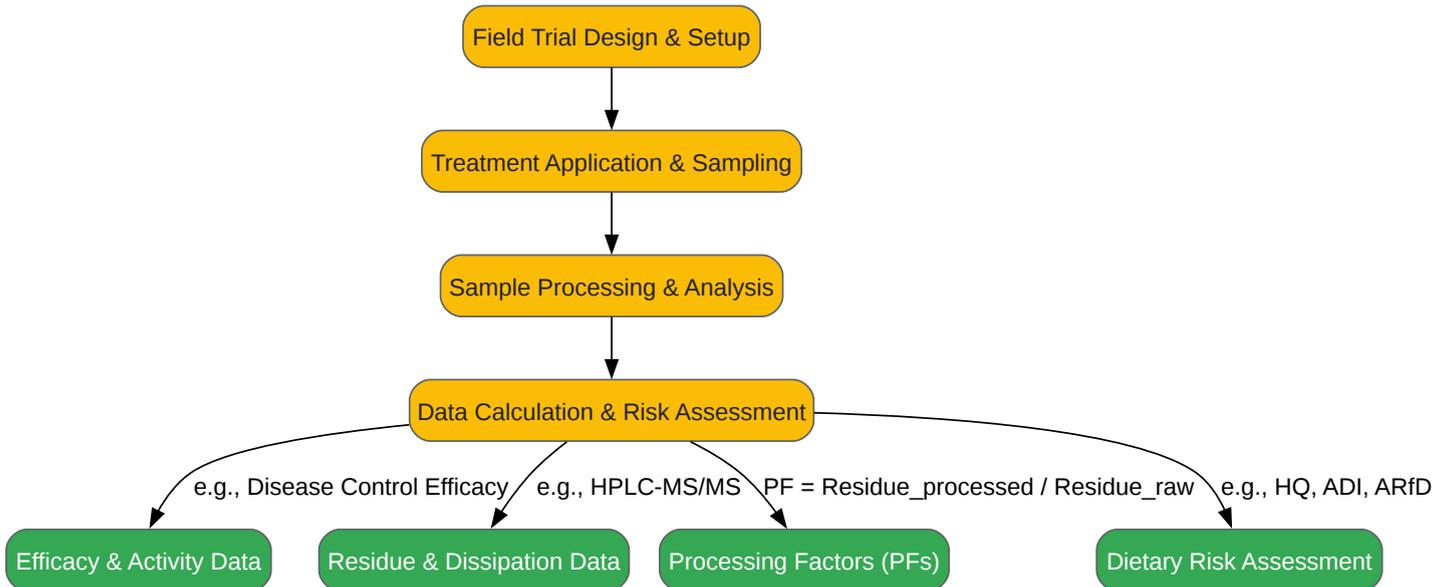
Mechanism of Action and Oomycete Specificity

Ametoctradin's unique profile stems from its specific biochemical interaction within the pathogen.

- **Molecular Target:** **Ametoctradin** is a potent inhibitor of the mitochondrial respiratory chain. It specifically binds to the **Qo site (quinone outer site) of the cytochrome *bc₁* complex (Complex III)**, disrupting electron transport and halting energy (ATP) production in the mitochondria [1]. This leads to cellular energy failure and death of the pathogen.
- **Basis of Specificity:** Research indicates that while **ametoctradin** is a Qo site inhibitor, it has an **unusual binding mode** [2]. This specific interaction is particularly effective against the cytochrome *bc₁* complex in oomycetes, making it a highly specific tool against this class of pathogens while having minimal effect on many true fungi, thus contributing to its selective toxicity [3].

Experimental Data and Evaluation Methods

For researchers, understanding the experimental frameworks used to generate efficacy and residue data is crucial. The following diagram outlines a generalized workflow for generating the key data points discussed.



[Click to download full resolution via product page](#)

Supporting data for **ametoctradin** comes from standardized field and laboratory studies:

- **Field Efficacy Trials:** Pilot and field studies demonstrate its efficacy against diseases like downy mildew in grapes and late blight in potatoes [4]. Standard protocols involve applying the fungicide at recommended rates and assessing disease control compared to untreated plots.
- **Residue and Environmental Fate Studies:** A 2025 study used **HPLC-MS/MS (High-Performance Liquid Chromatography tandem Mass Spectrometry)** to track **ametoctradin** residues in grapes [5]. The method was validated for **linearity, accuracy, and precision** per European SANTE/11312/2021 guidelines [5]. Key findings include:
 - **Dissipation Half-life:** In grapes, **ametoctradin** has a half-life of 11.2 days [5].
 - **Processing Factor (PF):** The PF for **ametoctradin** during raisin drying was 2.29, indicating concentration during processing [5].
 - **Risk Assessment:** The study concluded that the chronic and acute dietary risk from **ametoctradin** in grapes was low and acceptable [5].

Strategic Comparison and Application

Choosing between **ametoctradin** and broad-spectrum options depends on the operational and environmental context.

Consideration	Ametoctradin	Broad-Spectrum Fungicides
Ideal Use Case	Targeted oomycete control; Resistance management in anti-resistance mixtures [4]	Complex fungal pressures; Prophylactic use when pathogens are unidentified
Environmental & Non-Target Impact	Lower intrinsic impact on non-oomycete organisms and microbiome [4]	Higher potential to affect a wide range of non-target fungi and organisms
Resistance Management	High value as a component in rotation/partners with different MoAs [4]	Overuse can drive resistance across multiple fungal groups

Ametoctradin is a specialized tool best used within a structured resistance management program, often formulated in products like **Zampro** and **Orvego** for use on crops such as potatoes, grapes, and cucumbers [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Ametoctradin is a potent Qo site inhibitor of the ... [pubmed.ncbi.nlm.nih.gov]
2. The cytochrome bc1 complex inhibitor Ametoctradin has an ... [sciencedirect.com]
3. PESTANAL , analytical standard 865318-97-4 Ametoctradin [sigmaaldrich.com]
4. (Ref: BAS 650F) Ametoctradin [sitem.herts.ac.uk]

5. Residue behavior, processing factors and risk assessment ... [sciencedirect.com]

To cite this document: Smolecule. [Ametoctradin oomycete specificity compared broad-spectrum fungicides]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b518383#ametoctradin-oomycete-specificity-compared-broad-spectrum-fungicides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com